

2,5-Dichlorothiophene-3-carboxylic acid

molecular weight and formula

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Compound of Interest

Compound Name: 2,5-Dichlorothiophene-3-carboxylic acid

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In-Depth Technical Guide: 2,5-Dichlorothiophene-3-carboxylic acid

This technical guide provides a comprehensive overview of the physicochemical properties and synthetic methodologies for **2,5-Dichlorothiophene-3-carboxylic acid**, a key intermediate in pharmaceutical and chemical synthesis.

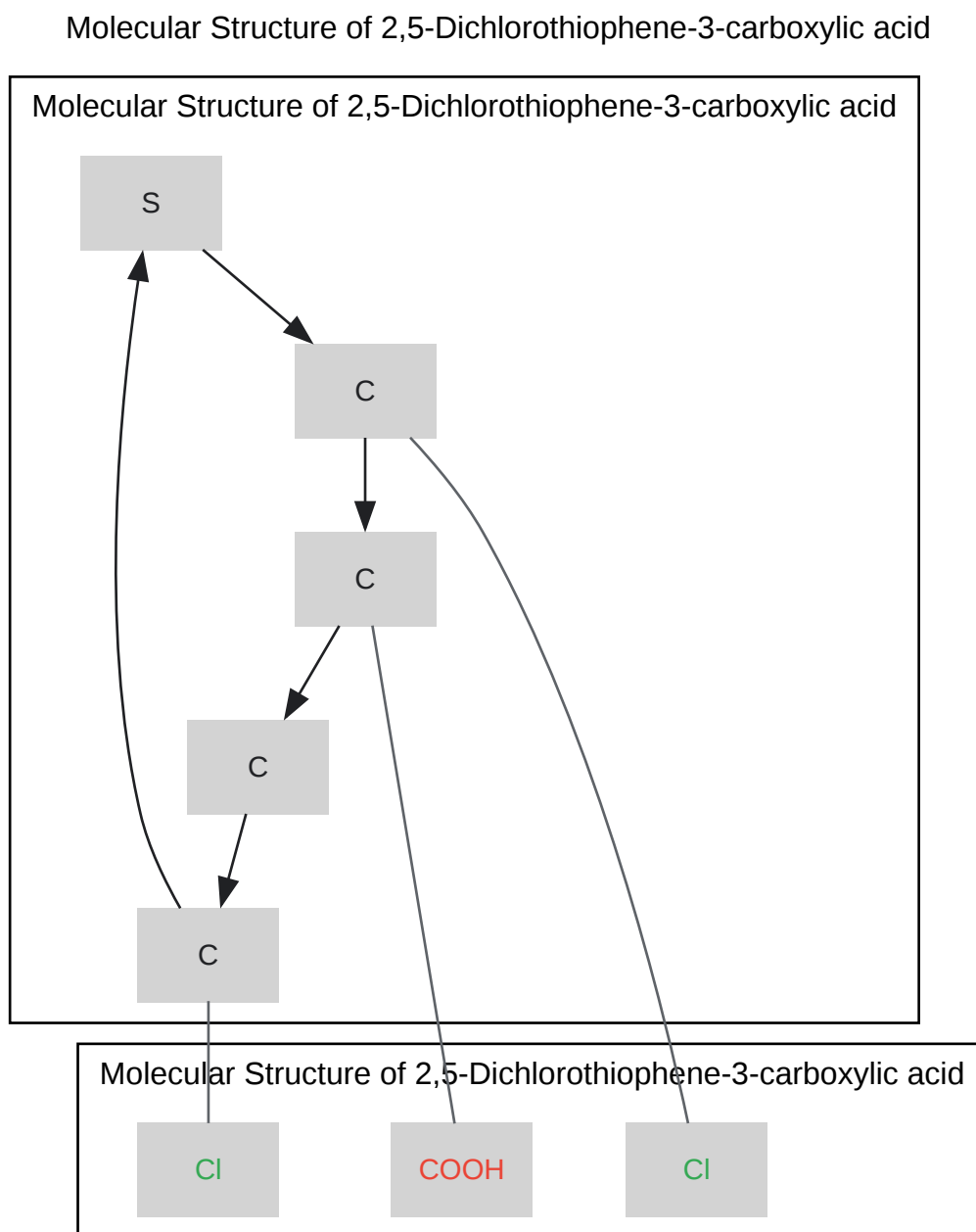
Physicochemical Properties

2,5-Dichlorothiophene-3-carboxylic acid is a halogenated heterocyclic compound.^[1] Its key quantitative properties are summarized in the table below.

Property	Value	References
Molecular Formula	C5H2Cl2O2S	[1][2]
Molecular Weight	197.04 g/mol	[1][3]
CAS Number	36157-41-2	[1]
Melting Point	147-151 °C	[4]
Physical Form	Solid	
Purity	≥97%	[1]

Molecular Structure

The molecular structure of **2,5-Dichlorothiophene-3-carboxylic acid** is depicted below.



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Caption: Molecular Structure of **2,5-Dichlorothiophene-3-carboxylic acid**

Experimental Protocols

2,5-Dichlorothiophene-3-carboxylic acid is an important intermediate widely used in drug preparation.^[5] A common synthesis method is described below.^[5]

Synthesis of **2,5-Dichlorothiophene-3-carboxylic acid** from 2,5-Dichlorothiophene

This protocol involves a two-step process starting from 2,5-dichlorothiophene.

Step 1: Synthesis of 2,5-dichloro-3-acetylthiophene

- Reactants: 2,5-dichlorothiophene and an acetylating agent.
- Catalyst: Aluminum trichloride is a commonly used catalyst for this Friedel-Crafts acylation reaction. Other catalysts such as phosphoric acid, sulfuric acid, zinc oxide, hydrogen fluoride, or tin chloride can also be used.^[5]
- Procedure: 2,5-dichlorothiophene is reacted with an acetylating agent in the presence of the catalyst.
- Yield: A yield of 93% for the intermediate, 2,5-dichloro-3-acetylthiophene, has been reported.^[5]

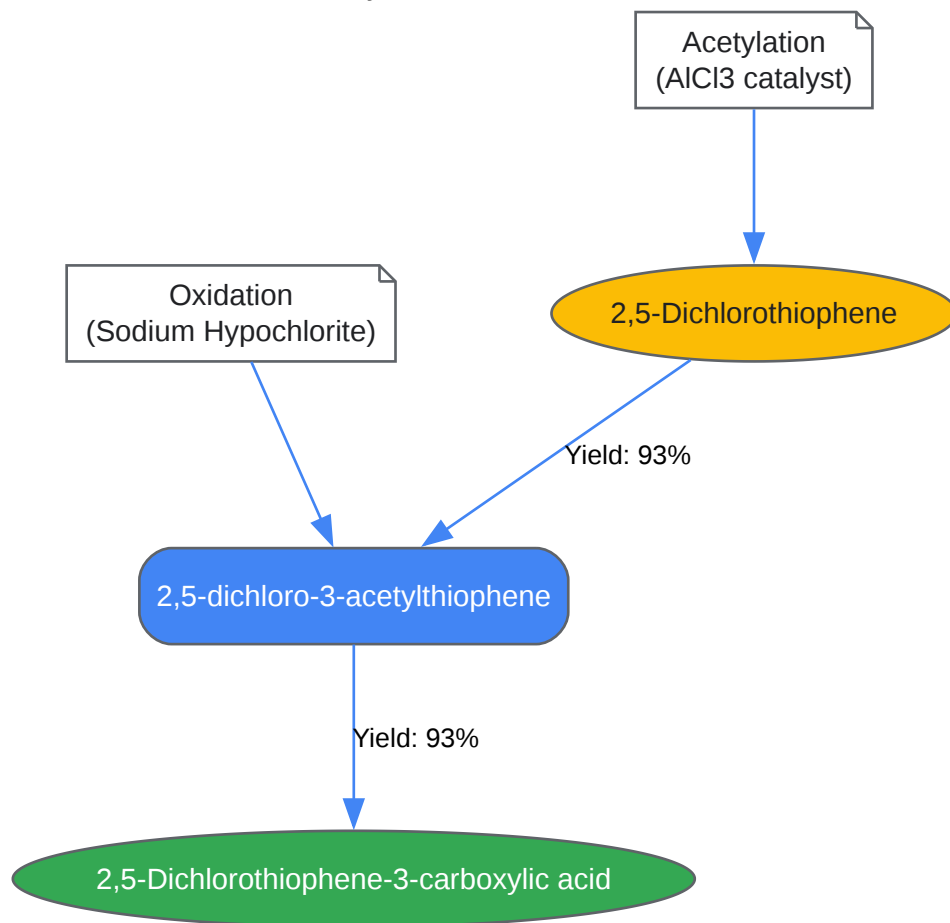
Step 2: Oxidation to **2,5-Dichlorothiophene-3-carboxylic acid**

- Reactant: 2,5-dichloro-3-acetylthiophene.
- Reagent: Sodium hypochlorite.
- Procedure: The intermediate from Step 1 is reacted with sodium hypochlorite to oxidize the acetyl group to a carboxylic acid.
- Yield: A yield of 93% for the final product, 2,5-dichloro-3-thiophenecarboxylic acid, has been reported.^[5]

The key features of this process include readily available raw materials, simple operation, and high reaction yields with few side reactions.^[5]

The logical workflow for this synthesis is outlined in the diagram below.

Synthesis Workflow



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Caption: Synthesis of **2,5-Dichlorothiophene-3-carboxylic acid**

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